

What is the mechanism of action of Chema compound?

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Compound of Interest

Compound Name: Chema

Cat. No.: B044193

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Unable to Identify "Chema Compound"

A thorough search of scientific and chemical databases has not yielded a specific entity referred to as "**Chema** compound." This term is too generic to pinpoint a particular molecule and its mechanism of action.

To provide an in-depth technical guide as requested, a more specific identifier for the compound of interest is necessary. Scientific literature and databases categorize compounds by specific names, such as:

- IUPAC (International Union of Pure and Applied Chemistry) names: The systematic name that describes the chemical structure (e.g., N-acetyl-p-aminophenol for acetaminophen).
- Common or brand names: The proprietary name given by the manufacturer (e.g., Tylenol).
- CAS (Chemical Abstracts Service) Registry Number: A unique numerical identifier assigned to every chemical substance.
- InChI (International Chemical Identifier) or SMILES (Simplified Molecular-Input Line-Entry System) strings: Text-based representations of the chemical structure.

It is possible that "**Chema** compound" could refer to a proprietary compound from a company such as "**Chema** Industries," which is involved in the biopesticides market^[1]. However, without a specific product name, it is not possible to retrieve its mechanism of action.

Alternatively, the query might be a shorthand or misspelling related to resources in pharmacology and drug discovery. For instance, ChEMBL is a major, manually curated database of bioactive molecules with drug-like properties that is widely used in drug discovery research[2][3]. This database contains information on the bioactivity of compounds against various biological targets.

To proceed with your request, please provide a specific name or identifier for the compound you are interested in. Once a specific compound is identified, a detailed technical guide can be compiled, including:

- **Mechanism of Action:** A detailed description of the molecular interactions through which the compound produces its pharmacological effect.
- **Signaling Pathways:** Diagrams of the biological pathways modulated by the compound.
- **Quantitative Data:** Tables summarizing key data points such as IC50, Ki, or other relevant metrics from experimental studies.
- **Experimental Protocols:** Detailed methodologies for key experiments that have been used to elucidate the compound's mechanism of action.

Without a specific compound name, it is not possible to generate the requested in-depth guide, data tables, or visualizations.

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References

- 1. openpr.com [openpr.com]
- 2. youtube.com [youtube.com]
- 3. ChEMBL - ChEMBL [ebi.ac.uk]

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com